

Comprehensive Safety and Handling Guide for Enpp-1-IN-23

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Compound of Interest

Compound Name: *Enpp-1-IN-23*

Cat. No.: *B15577133*

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This guide provides essential safety and logistical information for the handling and disposal of **Enpp-1-IN-23**, a potent ectonucleotide pyrophosphatase/phosphodiesterase 1 (ENPP1) inhibitor. The information is intended for researchers, scientists, and drug development professionals. Note that a specific Safety Data Sheet (SDS) for **Enpp-1-IN-23** was not located; therefore, this guidance is based on best practices for handling similar potent small molecule inhibitors and information available for other ENPP1 inhibitors.

Personal Protective Equipment (PPE)

Given that all chemicals may pose unknown hazards, a cautious approach is recommended. The following PPE should be worn at all times when handling **Enpp-1-IN-23**:

PPE Category	Recommended Equipment
Eye Protection	ANSI-approved safety glasses or goggles.
Hand Protection	Chemical-resistant gloves (e.g., nitrile).
Body Protection	Laboratory coat.
Respiratory	Use in a well-ventilated area. A fume hood is recommended for handling the solid compound and preparing stock solutions.

Handling and Storage

Proper handling and storage are crucial to maintain the integrity of the compound and ensure laboratory safety.

Handling:

- Handle in a well-ventilated place.[\[1\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Avoid the formation of dust and aerosols.[\[1\]](#)
- When preparing solutions, it is recommended to do so in a chemical fume hood.

Storage of Stock Solutions: For other ENPP1 inhibitors, typical storage conditions are as follows and should be adopted for **Enpp-1-IN-23** as a best practice:

- Long-term storage: -80°C for up to 6 months to 2 years.[\[2\]](#)[\[3\]](#)
- Short-term storage: -20°C for up to 1 month.[\[2\]](#)[\[3\]](#)
- It is advisable to aliquot the stock solution into single-use volumes to prevent degradation from repeated freeze-thaw cycles.[\[3\]](#)[\[4\]](#)

First Aid Measures

In case of exposure, follow these first aid procedures:

Exposure Route	First Aid Procedure
After Inhalation	Move the person to fresh air. If symptoms persist, consult a doctor.
After Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [1]
After Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor. [1]
After Swallowing	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately. [1]

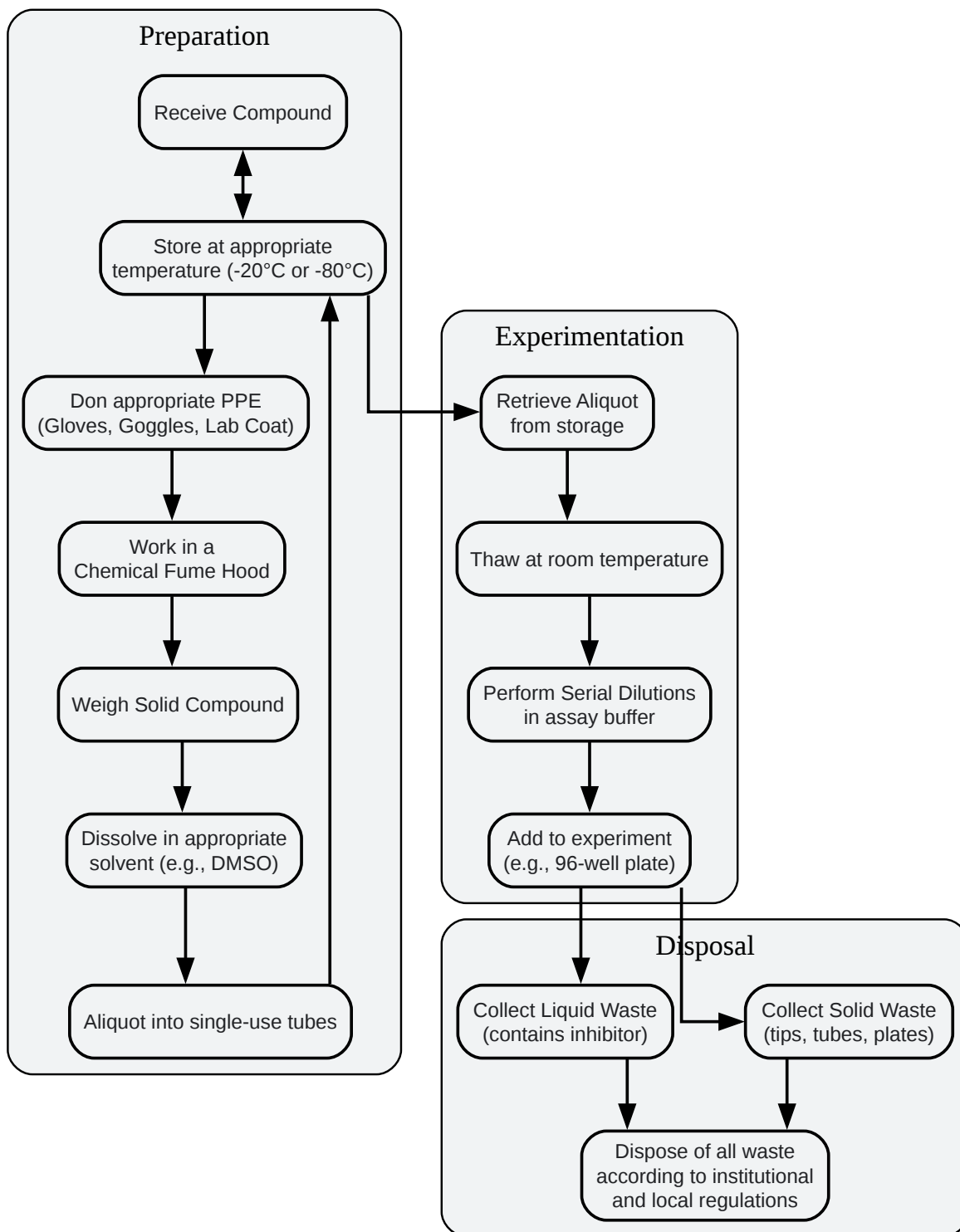
Disposal Plan

Proper disposal of **Enpp-1-IN-23** and its containers is essential to prevent environmental contamination.

- Disposal of Unused Compound: Collect and arrange for disposal by a licensed professional waste disposal service. Keep the chemical in suitable, closed containers for disposal.[\[1\]](#)
- Contaminated Materials: Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal regulations.[\[1\]](#)
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as discharge into the environment must be avoided.[\[1\]](#)

Experimental Workflow: Safe Handling of Enpp-1-IN-23

The following diagram outlines the procedural steps for safely handling **Enpp-1-IN-23** from receipt to disposal.



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Safe handling workflow for **Enpp-1-IN-23**.

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